

Technical Data Sheet: 2-Bromo-5-iodo-1,3-dimethylbenzene

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Compound of Interest

Compound Name: 2-Bromo-5-iodo-1,3-dimethylbenzene

Cat. No.: B1287019

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For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the physicochemical properties of **2-Bromo-5-iodo-1,3-dimethylbenzene**, a halogenated aromatic compound relevant as an intermediate in organic synthesis.

Core Physicochemical Data

The fundamental properties of **2-Bromo-5-iodo-1,3-dimethylbenzene** are summarized below. The molecular weight is a calculated value based on the atomic weights of its constituent atoms.

Property	Value	Source
Molecular Weight	310.96 g/mol	[1] [2]
Molecular Formula	C ₈ H ₈ BrI	[2] [3]
CAS Number	689260-53-5	[3] [4] [5]
Monoisotopic Mass	309.88541 Da	[1] [2]
Physical Form	Solid or liquid	[3]
Purity	Typically ≥97%	[3] [6]

Structural and Synthetic Context

2-Bromo-5-iodo-1,3-dimethylbenzene is a specialized organic intermediate utilized in the construction of more complex functional molecules.^[7] Its unique halogenation pattern, featuring both a bromine and an iodine substituent, makes it a versatile building block in medicinal chemistry and material science.^[4]

The distinct reactivity of the carbon-bromine and carbon-iodine bonds allows for selective functionalization through various metal-catalyzed cross-coupling reactions, such as Suzuki, Heck, or Sonogashira couplings.^[4] This capability is crucial for the synthesis of novel drug candidates and advanced materials.^[4]

Methodological Note: Determination of Molecular Weight

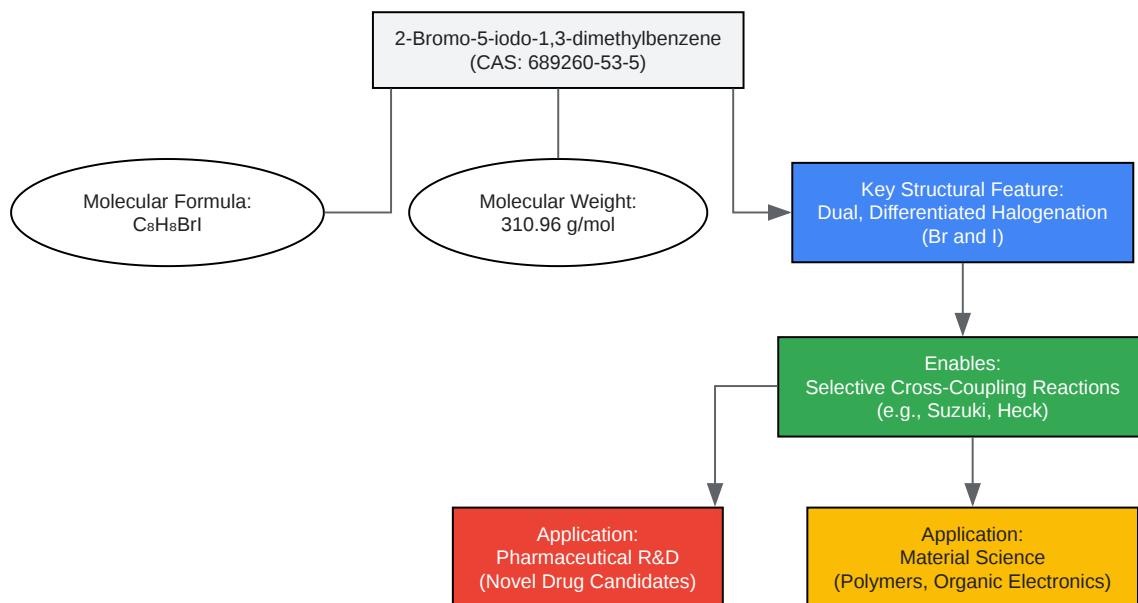
The molecular weight of a compound like **2-Bromo-5-iodo-1,3-dimethylbenzene** is not determined through a singular, routine experiment but is calculated based on its molecular formula (C_8H_8BrI) and the standard atomic weights of its constituent elements (Carbon, Hydrogen, Bromine, and Iodine) as established by IUPAC.

The calculation is as follows: $(8 * \text{Atomic Weight of C}) + (8 * \text{Atomic Weight of H}) + (1 * \text{Atomic Weight of Br}) + (1 * \text{Atomic Weight of I}) = \text{Molecular Weight}$.

Experimental verification of mass is typically achieved through mass spectrometry, which measures the mass-to-charge ratio of ions and provides the monoisotopic mass.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's identity to its primary application areas, highlighting the central role of its structural features.



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Caption: Logical flow from compound identity to its applications.

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